

Structure Elucidation of 5-(4-Ethoxyphenyl)oxazole: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: Oxazole, 5-(4-ethoxyphenyl)-

CAS No.: 848608-56-0

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Introduction & Pharmacological Context

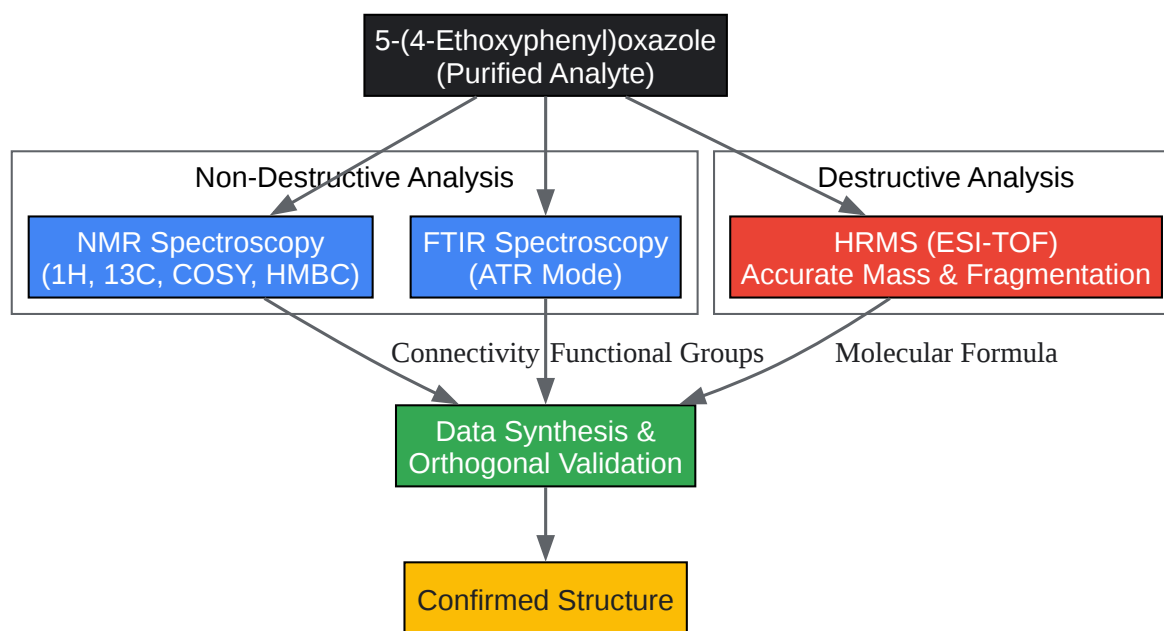
The oxazole ring is a privileged heterocyclic scaffold in medicinal chemistry. Specifically, 5-aryloxazoles serve as core pharmacophores in numerous high-affinity ligands, including potent VEGFR2 kinase inhibitors and anti-angiogenic agents[1]. The molecule 5-(4-ethoxyphenyl)oxazole represents a classic functionalized heterocycle where an electron-deficient oxazole core is conjugated with an electron-rich para-ethoxyphenyl system.

Accurate structural elucidation of such molecules is not merely an exercise in data collection; it requires a self-validating, orthogonal analytical strategy. The primary analytical challenge lies in unambiguously assigning the regiochemistry (proving the phenyl ring is at the C-5 position rather than C-2 or C-4) and confirming the integrity of the ether linkage. This guide outlines the causal logic and step-by-step methodologies required to decode this structure with absolute certainty.

Structural Deconstruction & Expected Analytical Profile

To elucidate the structure, we must deconstruct the molecule into three distinct micro-environments, each yielding a specific spectroscopic signature:

- The Oxazole Core: A highly anisotropic, electron-deficient ring. The protons at C-2 and C-4 are diagnostic markers.
- The para-Substituted Phenyl Ring: An AA'BB' spin system characterized by two distinct doublets.
- The Ethoxy Group: A simple aliphatic chain ($-\text{CH}_2\text{-CH}_3$) that acts as an electron-donating group via resonance.



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Analytical workflow for the structural elucidation of 5-(4-ethoxyphenyl)oxazole.

Quantitative Data: Predicted NMR and MS Profiles

Before stepping into the laboratory, an application scientist must establish the expected analytical profile to identify deviations that might suggest impurities or structural isomers.

Table 1: Predicted NMR Chemical Shifts (in CDCl₃)

Position	¹ H Shift (ppm)	Multiplicity & J (Hz)	¹³ C Shift (ppm)	Assignment Logic
Oxazole-2	7.90 - 8.00	Singlet	150 - 152	Adjacent to O and N; highly deshielded[2].
Oxazole-4	7.20 - 7.40	Singlet	121 - 123	Adjacent to N; shielded relative to H-2[2].
Oxazole-5	-	-	151 - 153	Quaternary carbon; deshielded by O and phenyl.
Phenyl-1'	-	-	120 - 122	Quaternary carbon; attached to oxazole.
Phenyl-2', 6'	7.55 - 7.65	Doublet, J ~ 8.5	126 - 128	Deshielded by oxazole ring current.
Phenyl-3', 5'	6.90 - 7.00	Doublet, J ~ 8.5	114 - 116	Shielded by resonance from ethoxy oxygen.
Phenyl-4'	-	-	158 - 160	Quaternary carbon; highly deshielded by oxygen.
Ethoxy-CH ₂	4.00 - 4.10	Quartet, J = 7.0	63 - 65	Deshielded by adjacent oxygen.

| Ethoxy-CH₃ | 1.35 - 1.45 | Triplet, J = 7.0 | 14 - 15 | Terminal methyl group. |

Table 2: High-Resolution Mass Spectrometry (HRMS-ESI⁺) Expected Fragments

Ion	Exact Mass (m/z)	Relative Abundance	Mechanistic Origin
$[M+H]^+$	190.0868	High (Base Peak)	Protonated molecular ion.
$[M+H - C_2H_4]^+$	162.0555	Medium - High	Loss of ethylene (28 Da) from the ethoxy group.

| $[M+H - C_2H_4 - CO]^+$ | 134.0606 | Low - Medium | Subsequent loss of carbon monoxide (28 Da) from oxazole. |

Self-Validating Experimental Protocols

A robust structural elucidation relies on orthogonal validation. If NMR provides the connectivity map, HRMS provides the exact atomic inventory.

Protocol A: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** Prepare a 1 µg/mL solution of the purified analyte in LC-MS grade Methanol/Water (50:50, v/v) containing 0.1% formic acid. The formic acid acts as a proton source to facilitate efficient ionization in positive mode.
- **Acquisition:** Inject the sample into an ESI-TOF (Electrospray Ionization Time-of-Flight) mass spectrometer.
- **Validation:** Verify that the mass error for the parent $[M+H]^+$ ion (m/z 190.0868) is strictly < 5 ppm.
- **Tandem MS (MS/MS):** Apply a collision energy of 15–25 eV to induce fragmentation. The neutral loss of 28.03 Da (ethylene) is a highly specific self-validating marker for the presence of an ethyl ether attached to an aromatic ring.

Protocol B: Nuclear Magnetic Resonance (NMR) Spectroscopy

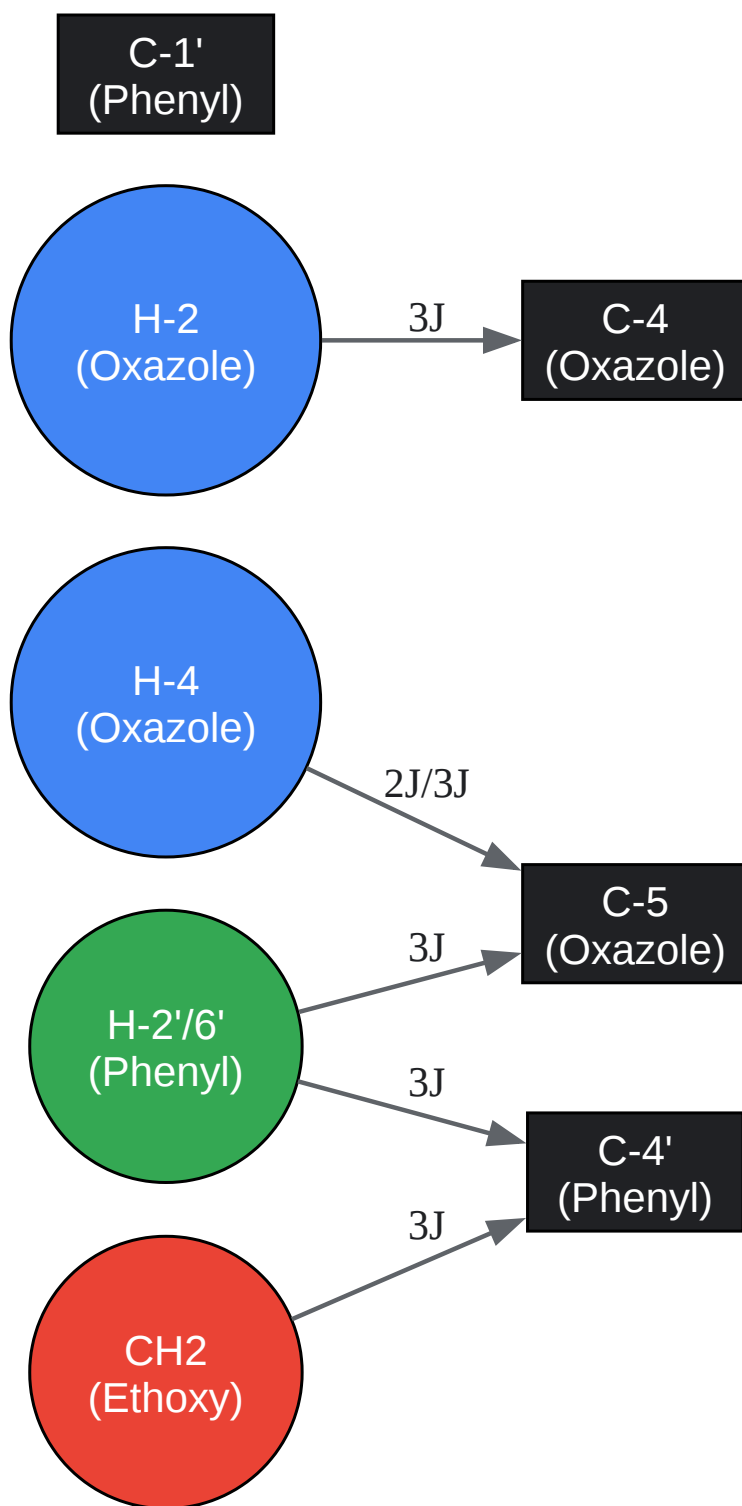
- **Solvent Selection & Preparation:** Dissolve 5–10 mg of the analyte in 0.6 mL of deuterated chloroform (CDCl_3)[3]. For highly potent or scarce derivatives, state-of-the-art microcryoprobes can be utilized to achieve structure elucidation at the nanomole scale (using 5–10 μL volumes)[4].
- **1D Acquisition:** Acquire a standard ^1H NMR spectrum (minimum 16 scans, ≥ 400 MHz) and a proton-decoupled ^{13}C NMR spectrum (minimum 512 scans). Ensure the receiver gain is properly calibrated to prevent Free Induction Decay (FID) clipping, which causes baseline distortions[5].
- **Troubleshooting Overlap:** If the aromatic signals of the oxazole and phenyl rings overlap, switch the solvent to Benzene- d_6 or $\text{DMSO}-\text{d}_6$. The different diamagnetic anisotropy of these solvents will induce differential chemical shifts, resolving the overlapping peaks[5].
- **2D Acquisition (The Connectivity Matrix):**
 - Run a COSY (Correlation Spectroscopy) experiment to validate the 3-bond coupling between the CH_2 and CH_3 of the ethoxy group.
 - Run an HMBC (Heteronuclear Multiple Bond Correlation) experiment to map the quaternary carbons and confirm regiochemistry.

Data Interpretation & Causality (The "Why")

The hallmark of advanced structural elucidation is understanding the physical chemistry driving the spectral output.

Why does the Oxazole H-2 appear so far downfield? The proton at the 2-position of the oxazole ring is sandwiched between two highly electronegative heteroatoms (oxygen and nitrogen). The cumulative inductive electron withdrawal, combined with the diamagnetic anisotropy of the heteroaromatic ring current, strips electron density from H-2, pushing its chemical shift to approximately 7.9–8.0 ppm[2].

Why is HMBC the ultimate arbiter of regiochemistry? Standard 1D ^{13}C NMR and 2D HSQC experiments cannot definitively prove where the phenyl ring is attached because the critical junction points (C-5 of the oxazole, C-1' of the phenyl ring) are quaternary carbons lacking attached protons[5]. HMBC detects long-range (2 to 3 bond) heteronuclear couplings (^2J / ^3J).



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Key HMBC (Heteronuclear Multiple Bond Correlation) interactions confirming connectivity.

By observing a 3J cross-peak between the oxazole H-4 proton and the phenyl C-1' carbon, as well as a 3J cross-peak between the phenyl H-2'/6' protons and the oxazole C-5 carbon, the application scientist can definitively prove that the phenyl ring is attached at the 5-position. Similarly, the 3J correlation between the ethoxy CH₂ protons and the phenyl C-4' carbon proves the ether linkage is intact at the para position.

Conclusion

The structural elucidation of 5-(4-ethoxyphenyl)oxazole requires a synergistic application of HRMS and advanced 2D NMR techniques. By understanding the causal relationships between the molecule's electron distribution and its spectral behavior—specifically the anisotropic deshielding of the oxazole core and the long-range HMBC correlations—researchers can establish a self-validating analytical framework that guarantees structural integrity for downstream drug development applications.

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